

Head-to-head comparison of NP213 and terbinafine against Trichophyton rubrum

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Compound of Interest

Compound Name: NP213

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Head-to-Head Comparison: NP213 vs. Terbinafine Against Trichophyton rubrum

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive, data-driven comparison of **NP213** and terbinafine, two antifungal agents with distinct mechanisms of action against *Trichophyton rubrum*, a primary causative agent of onychomycosis and other superficial fungal infections.

At a Glance: Key Performance Differences

Feature	NP213 (Novexatin®)	Terbinafine
Drug Class	Antimicrobial Peptide (AMP)	Allylamine
Mechanism of Action	Rapid, fungicidal membrane disruption.[1]	Inhibition of squalene epoxidase in the ergosterol biosynthesis pathway.[2]
Fungicidal Activity	Rapidly fungicidal against both spores and hyphae.[1]	Fungicidal, but with a slower onset of action compared to NP213.[1]
Time to >99.9% Kill	3-4 hours against T. rubrum spores and hyphae.[1]	No significant killing of T. rubrum spores or hyphae observed within 24 hours.[1]
Clinical Development	Investigational, has completed Phase IIa trials for onychomycosis.[3][4]	Widely approved and used for the treatment of onychomycosis and other dermatophyte infections.[2]

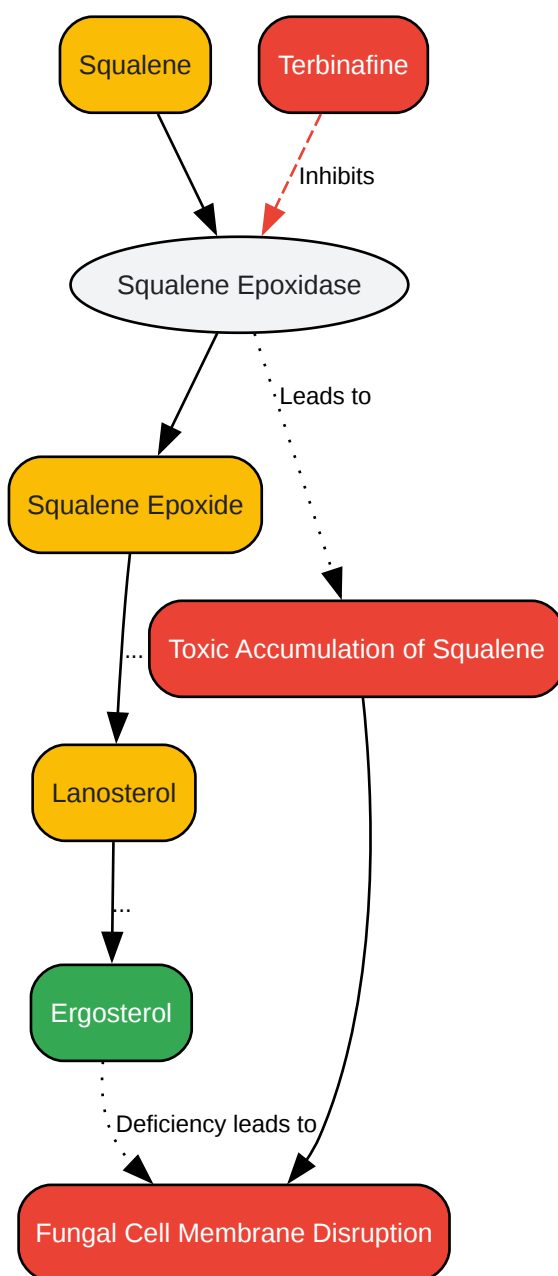
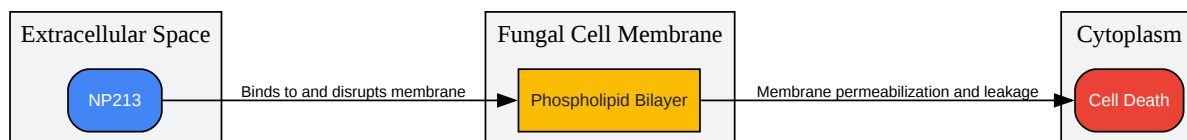
In-Depth Analysis

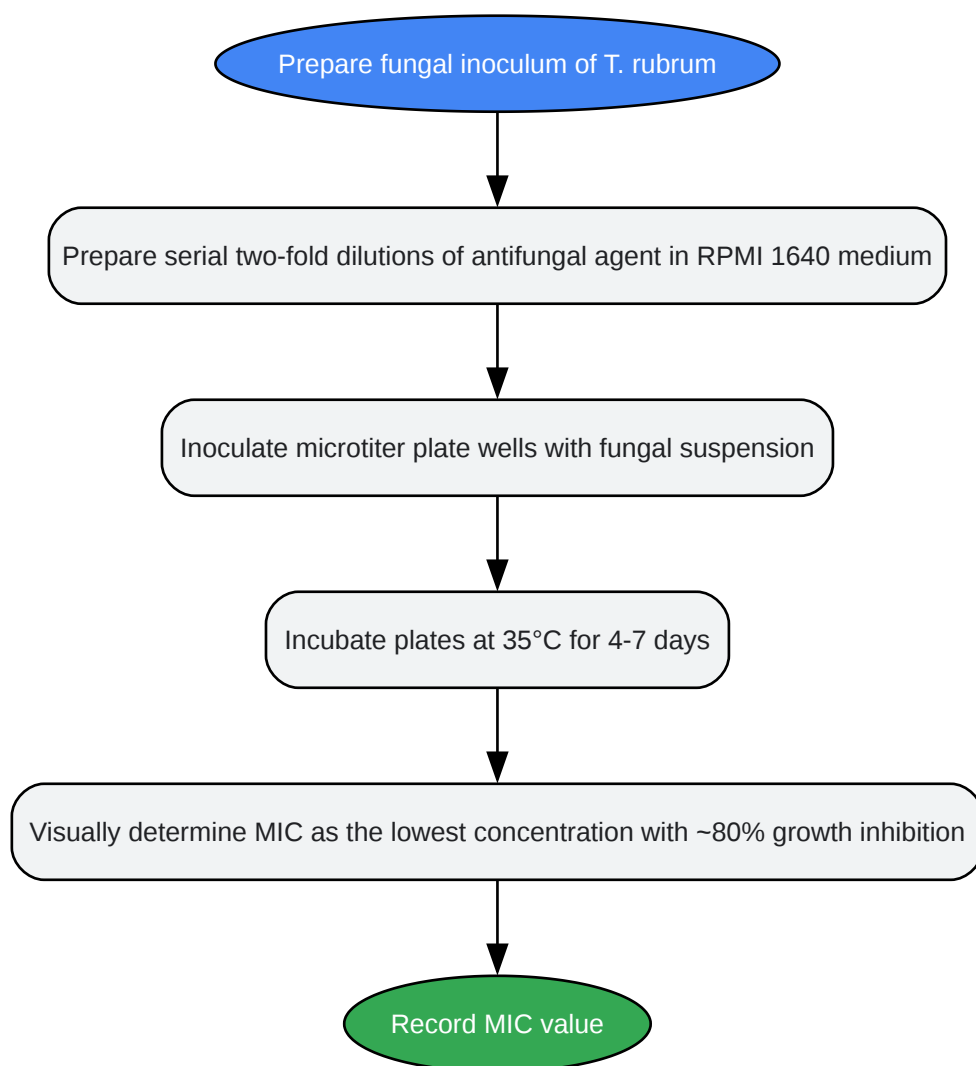
Mechanism of Action

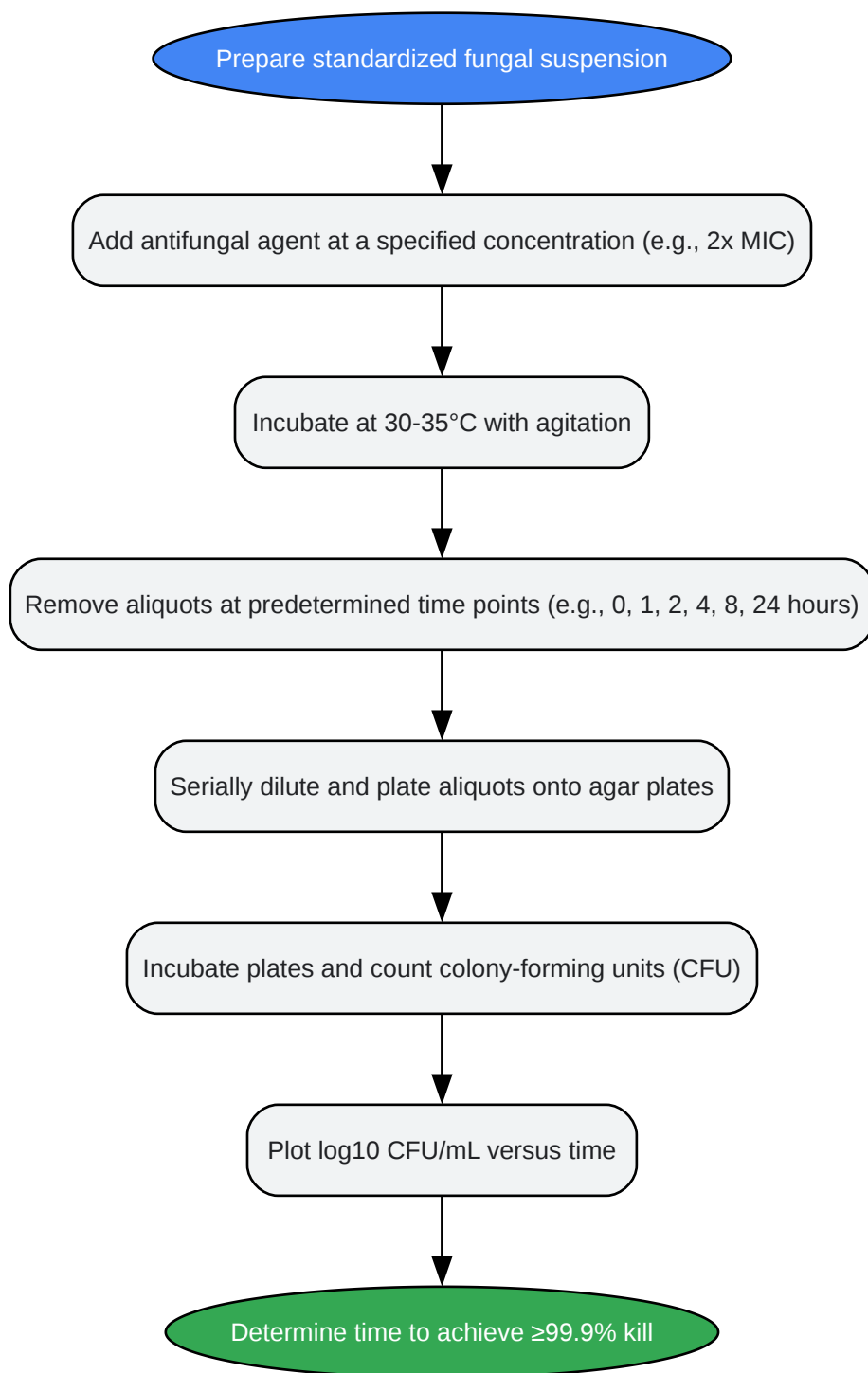
NP213: As a synthetic antimicrobial peptide, **NP213** exerts its antifungal effect through a rapid and direct interaction with the fungal cell membrane. This leads to membrane perturbation, disruption, and permeabilization, ultimately causing cell death.[1] This mechanism is distinct from many traditional antifungal agents and is less susceptible to the development of resistance.

Terbinafine: Terbinafine is a well-established allylamine antifungal that specifically targets the enzyme squalene epoxidase. This enzyme is a critical component of the ergosterol biosynthesis pathway in fungi. By inhibiting squalene epoxidase, terbinafine leads to a toxic accumulation of squalene within the fungal cell and a deficiency in ergosterol, an essential component of the fungal cell membrane. This disruption of membrane integrity ultimately results in fungal cell death.[2]

Visualizing the Mechanisms







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